

physical and chemical properties of N-Isononylcyclohexylamine

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Compound of Interest

Compound Name: *N-Isononylcyclohexylamine*

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N-Isononylcyclohexylamine: A Comprehensive Technical Dossier

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Isononylcyclohexylamine, a secondary amine with the chemical formula $C_{15}H_{31}N$, presents a unique combination of a bulky cycloaliphatic ring and a long alkyl chain. This structure imparts specific physical and chemical characteristics that are of interest in various industrial and research applications. This technical guide provides an in-depth overview of the known and anticipated properties of **N-Isononylcyclohexylamine**, detailed experimental protocols for their determination, and a logical workflow for its characterization. While specific experimental data for this compound is not readily available in public literature, this guide extrapolates its properties based on established principles of organic chemistry and provides standardized methodologies for their empirical validation.

Introduction

N-Isononylcyclohexylamine belongs to the class of secondary amines, characterized by a nitrogen atom bonded to a cyclohexyl group and a nine-carbon branched alkyl group (isononyl). The presence of the nitrogen atom with its lone pair of electrons dictates much of its chemical reactivity, rendering it basic and nucleophilic. The long, branched alkyl chain, in

contrast, contributes to its lipophilicity and influences its physical properties such as boiling point, viscosity, and solubility.

Physical Properties

The physical properties of **N-Isononylcyclohexylamine** are largely dictated by its high molecular weight (225.41 g/mol) and the balance between the polar amine group and the nonpolar hydrocarbon structure.^[1] The following table summarizes the anticipated physical properties.

Property	Anticipated Value/Range	Comments
Molecular Formula	C15H31N	Confirmed.[1]
Molar Mass	225.41 g/mol	Confirmed.[1]
CAS Number	93963-89-4	Confirmed.[1]
Appearance	Colorless to light yellow liquid	Typical for long-chain alkylamines.
Odor	Amine-like, potentially fishy	Characteristic of many aliphatic amines.
Boiling Point	> 250 °C at 760 mmHg	Estimated based on its high molecular weight. The boiling points of amines are higher than those of non-polar hydrocarbons with comparable molar masses.[2]
Melting Point	< 0 °C	Expected to be a liquid at room temperature due to the branched isononyl group, which disrupts crystal packing.
Flash Point	> 100 °C	As a high-boiling point combustible liquid, a relatively high flash point is expected.
Density	~0.85 - 0.90 g/cm ³ at 20°C	Typical for long-chain alkylamines.
Solubility in Water	Low to negligible	The large, nonpolar hydrocarbon portion of the molecule is expected to dominate, leading to poor water solubility. Lower aliphatic amines are soluble in water, but solubility decreases with increasing molar mass.[2][3]

Solubility in Organic Solvents	High	Expected to be readily soluble in nonpolar and moderately polar organic solvents like ethanol, ether, and hydrocarbons. Amines are generally soluble in organic solvents.[3]
Vapor Pressure	Low at room temperature	Consistent with a high boiling point liquid.
Viscosity	Moderate to High	The long alkyl chain and potential for intermolecular interactions would suggest a higher viscosity than smaller amines.

Chemical Properties

The chemical behavior of **N-Isononylcyclohexylamine** is centered around the reactivity of the secondary amine functional group.

Property	Description
Basicity	As a secondary amine, the lone pair of electrons on the nitrogen atom can accept a proton, making it a weak base. It will react with acids to form the corresponding ammonium salts.
Reactivity with Acids	Reacts exothermically with strong acids to form salts.
Oxidation	Secondary amines can be oxidized to form various products, including hydroxylamines and nitrones.[4][5][6] The specific product depends on the oxidizing agent and reaction conditions.
Nucleophilicity	The nitrogen atom is nucleophilic and can participate in a variety of organic reactions, such as alkylation, acylation, and condensation reactions.
Stability	Generally stable under normal conditions. However, it may be sensitive to strong oxidizing agents.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical and chemical properties of **N-Isononylcyclohexylamine**, based on internationally recognized standards.

Determination of Boiling Point (OECD 103)

Principle: This method determines the temperature at which the vapor pressure of the liquid equals the standard atmospheric pressure.[7][8][9][10]

Apparatus:

- Ebulliometer or dynamic vapor pressure apparatus.

- Calibrated temperature measuring device.
- Pressure control and measurement system.

Procedure:

- Place the substance in the measurement cell of the ebulliometer.
- Reduce the pressure in the apparatus and then gradually increase it.
- Record the temperature at which the liquid begins to boil at various pressures.
- Plot the logarithm of the vapor pressure against the reciprocal of the absolute temperature.
- Extrapolate the line to a pressure of 101.325 kPa to determine the normal boiling point.

Determination of Density (OECD 109)

Principle: The density is the mass per unit volume of a substance.^{[3][11][12][13]} For liquids, a hydrometer, pycnometer, or oscillating densitometer can be used.

Apparatus:

- Pycnometer of a known volume.
- Analytical balance.
- Constant temperature bath.

Procedure (Pycnometer Method):

- Clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with the test substance, taking care to avoid air bubbles.
- Place the filled pycnometer in a constant temperature bath (e.g., 20 °C) until thermal equilibrium is reached.
- Adjust the volume of the liquid to the calibration mark.

- Remove the pycnometer from the bath, wipe it dry, and determine its mass.
- Calculate the density from the mass of the substance and the known volume of the pycnometer.

Determination of Water Solubility (OECD 105)

Principle: This method determines the saturation concentration of a substance in water at a given temperature.^{[14][15][16][17][18]}

Apparatus:

- Flasks with stoppers.
- Shaking apparatus or magnetic stirrer.
- Constant temperature bath.
- Analytical method for determining the concentration of the substance in water (e.g., GC-MS, HPLC).

Procedure (Flask Method):

- Add an excess amount of the test substance to a flask containing purified water.
- Seal the flask and agitate it in a constant temperature bath for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- Allow the mixture to stand to separate the undissolved substance.
- Take an aliquot of the clear aqueous phase.
- Determine the concentration of the substance in the aliquot using a validated analytical method.

Determination of Flash Point (ASTM D3278)

Principle: This method determines the lowest temperature at which the vapors of a liquid will ignite when an ignition source is applied.^{[1][19][20][21][22]}

Apparatus:

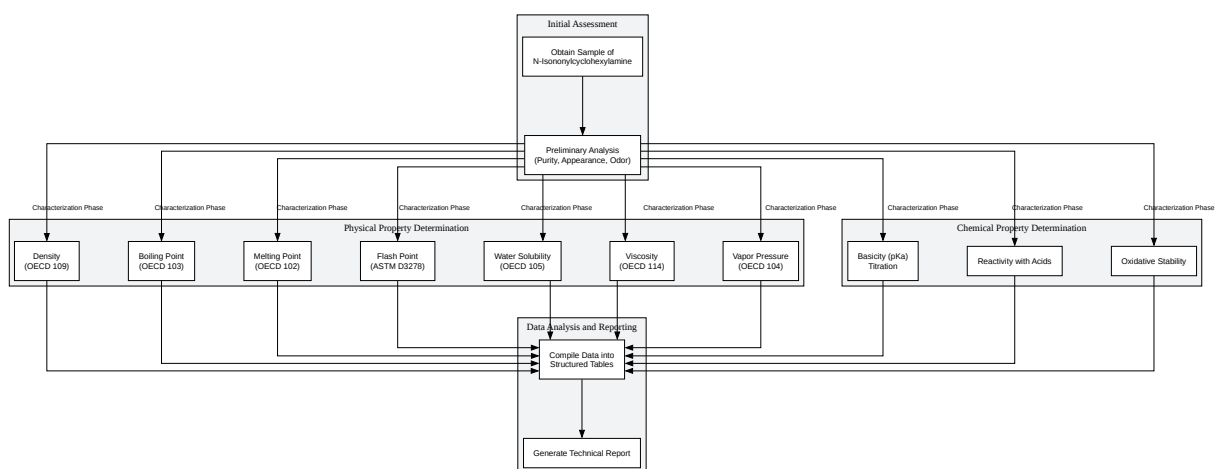
- Small scale closed-cup flash point tester.
- Calibrated thermometer.
- Ignition source (gas flame or electric igniter).

Procedure:

- Place a small, specified volume of the sample into the test cup.
- Close the cup and heat the sample at a controlled rate.
- At specified temperature intervals, apply the ignition source to the vapor space above the liquid.
- The flash point is the lowest temperature at which a flash is observed.

Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of **N-Isononylcyclohexylamine**.



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Caption: Workflow for the physical and chemical characterization of **N-Isononylcyclohexylamine**.

Signaling Pathways and Biological Activity

Currently, there is no publicly available information to suggest that **N-Isononylcyclohexylamine** is involved in specific biological signaling pathways or possesses significant pharmacological activity. Its primary applications are anticipated to be in industrial chemistry, such as a corrosion inhibitor, a catalyst, or an intermediate in chemical synthesis. Should this compound be considered for applications with biological contact, extensive toxicological and pharmacological studies would be required.

Conclusion

N-Isononylcyclohexylamine is a secondary amine with predictable physical and chemical properties based on its structure. This guide provides a framework for its characterization, including anticipated properties and detailed, standardized experimental protocols. The provided workflow and methodologies will enable researchers and scientists to systematically evaluate this compound for their specific applications. Empirical determination of these properties is crucial for its safe handling, use, and for any potential regulatory submissions.

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